

Validation of Cinidon-ethyl as a Selective Herbicide in Barley: A Comparative Guide

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Compound of Interest

Compound Name: *Cinidon-ethyl*

Cat. No.: *B117795*

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This guide provides a comprehensive comparison of **Cinidon-ethyl** with other selective herbicides used in barley cultivation. The information is based on available experimental data, focusing on performance metrics such as crop safety (phytotoxicity), weed control efficacy, and impact on barley yield. Detailed experimental protocols are provided to aid in the design and evaluation of future herbicide trials.

Performance Comparison of Selective Herbicides in Barley

The following tables summarize quantitative data from various studies on the performance of different herbicides in barley. It is important to note that the data for **Cinidon-ethyl** and other herbicides are compiled from different studies, which may have varying experimental conditions. Therefore, direct comparisons should be made with caution.

Table 1: Barley Phytotoxicity of Various Selective Herbicides

Herbicide	Active Ingredient(s)	Application Rate (g a.i./ha)	Phytotoxicity (%)	Days After Treatment (DAT)	Barley Cultivar
Cinidon-ethyl	Cinidon-ethyl	-	Data not available in comparative studies	-	-
Iodosulfuron	Iodosulfuron-methyl	3.5	6.5 - 10	14 - 21	BRS Cauê[1] [2]
Pyroxsulam	Pyroxsulam	18	10.5 - 45	7 - 28	BRS Cauê[1] [2]
Metsulfuron-methyl	Metsulfuron-methyl	3.96	0 - 3	7 - 28	BRS Cauê[1] [2]
2,4-D	2,4-D	670	0 - 9.33	7 - 21	BRS Cauê[1] [2]
Clodinafop-propargyl	Clodinafop-propargyl	48	3.25 - 9	7 - 21	BRS Cauê[1] [2]
Bentazon + Imazamox	Bentazon + Imazamox	600 + 28	4.25 - 25	14 - 28	BRS Cauê[1] [2]
Saflufenacil	Saflufenacil	49	4.75 - 9.25	7 - 21	BRS Cauê[1]
Bentazon	Bentazon	720	0 - 3	7 - 28	BRS Cauê[1]
Carfentrazone-ethyl	Carfentrazone-ethyl	120	3 - 12	7 - 21	BRS Cauê[1] [2]
Imazamox	Imazamox	42	7.75 - 50	14 - 28	BRS Cauê[1]
Pendimethalin	Pendimethalin	800	0 - 16.25	7 - 28	BRS Cauê[1]
Sulfentrazone + Diuron	Sulfentrazone + Diuron	175 + 350	6.5 - 47.5	7 - 28	BRS Cauê[1]
Imazaquim	Imazaquim	150	61.67 - 85	7 - 28	BRS Cauê[1]

Table 2: Weed Control Efficacy of **Cinidon-ethyl** and Other Herbicides in Barley

Herbicide	Active Ingredient(s)	Target Weeds	Control Efficacy (%)
Cinidon-ethyl	Cinidon-ethyl	Galium aparine (Cleavers), Veronica spp., Epilobium spp. (Willow-herb), Lamium purpureum (Red Dead-nettle), Valerianella spp. (Corns salad), Senecio vulgaris (Groundsel), Raphanus raphanistrum (Wild Radish), Sinapis arvensis (Wild Mustard), Geranium spp. (Crane's-bill)	Effective, rapid action within 3-5 days for G. aparine.[3]
Clodinafop-propargyl	Clodinafop-propargyl	Lolium multiflorum (Ryegrass)	High[1][2]
Iodosulfuron, Pyroxsulam, Metsulfuron-methyl, 2,4-D, Bentazon + Imazamox, Saflufenacil, Bentazon, Carfentrazone-ethyl, Imazaquim	Various	Raphanus spp. (Turnip species)	>90%[1][2]
Halauxifen-methyl + Fluroxypyr	Halauxifen-methyl + Fluroxypyr	Broad-leaved weeds	High (up to 88.97% weed control efficiency)[4]
Metsulfuron-methyl + Carfentrazone	Metsulfuron-methyl + Carfentrazone	Broad-leaved weeds	High (up to 87.16% weed control efficiency)[4]

Table 3: Impact of Herbicides on Barley Grain Yield

Herbicide	Active Ingredient(s)	Application Rate (g a.i./ha)	Yield (kg/ha)	% Yield Increase vs. Infested Control
Cinidon-ethyl	Cinidon-ethyl	-	Data not available in comparative studies	-
Iodosulfuron	Iodosulfuron-methyl	3.5	Up to 14.9% increase vs. weeded control[1]	Significant increase
Pyroxsulam	Pyroxsulam	18	Up to 7.5% increase vs. weeded control[1]	Significant increase
Clodinafop-propargyl	Clodinafop-propargyl	48	~1894	~15.7% increase vs. untreated[1][2]
Pendimethalin	Pendimethalin	800	~1894	~15.7% increase vs. untreated[1][2]
Metsulfuron-methyl	Metsulfuron-methyl	3.96	Maintained yield[1][2]	-
Saflufenacil	Saflufenacil	49	Maintained yield[1]	-
Imazaquim	Imazaquim	150	1111.49	74.7% reduction vs. weeded control[1][2]
Halauxifen-methyl + Fluroxypyr	Halauxifen-methyl + Fluroxypyr	-	3361.9	-

Metsulfuron-methyl + Carfentrazone	Metsulfuron-methyl + Carfentrazone	-	-	-
Weedy Check	-	-	~2525.7 - 2776.9	0
Weed Free	-	-	~3238.9 - 4382.6	-

Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of herbicide validation studies. Below are generalized protocols based on common practices in the cited research.

1. Herbicide Selectivity and Efficacy Trial in Barley

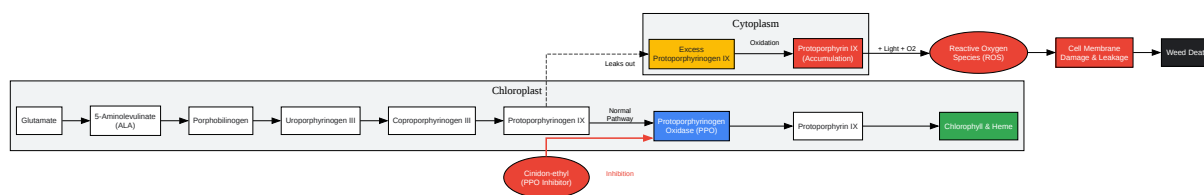
- Experimental Design: Randomized Complete Block Design (RCBD) with a minimum of three to four replications.[\[1\]](#)[\[5\]](#)
- Plot Size: Minimum of 10-20 square meters.[\[5\]](#)[\[6\]](#)
- Crop Husbandry: Barley (specifying the cultivar, e.g., 'BRS Cauê'[\[1\]](#)) is sown at a recommended seeding rate (e.g., 100 kg/ha [\[7\]](#)). Fertilization and other agronomic practices should follow local recommendations to ensure optimal crop growth.[\[3\]](#)
- Treatments:
 - Weed-free control (manual weeding).
 - Weedy check (no weed control).
 - Herbicide treatments, including **Cinidon-ethyl** and a range of comparative herbicides, applied at their recommended rates and growth stages. For post-emergence herbicides, application is typically at the 2-3 leaf stage of weeds and the beginning of tillering for barley.[\[1\]](#)[\[8\]](#)
- Application: Herbicides are applied using a calibrated backpack sprayer with appropriate nozzles (e.g., flat-fan) and a constant pressure to ensure uniform coverage.[\[1\]](#) Spray volume

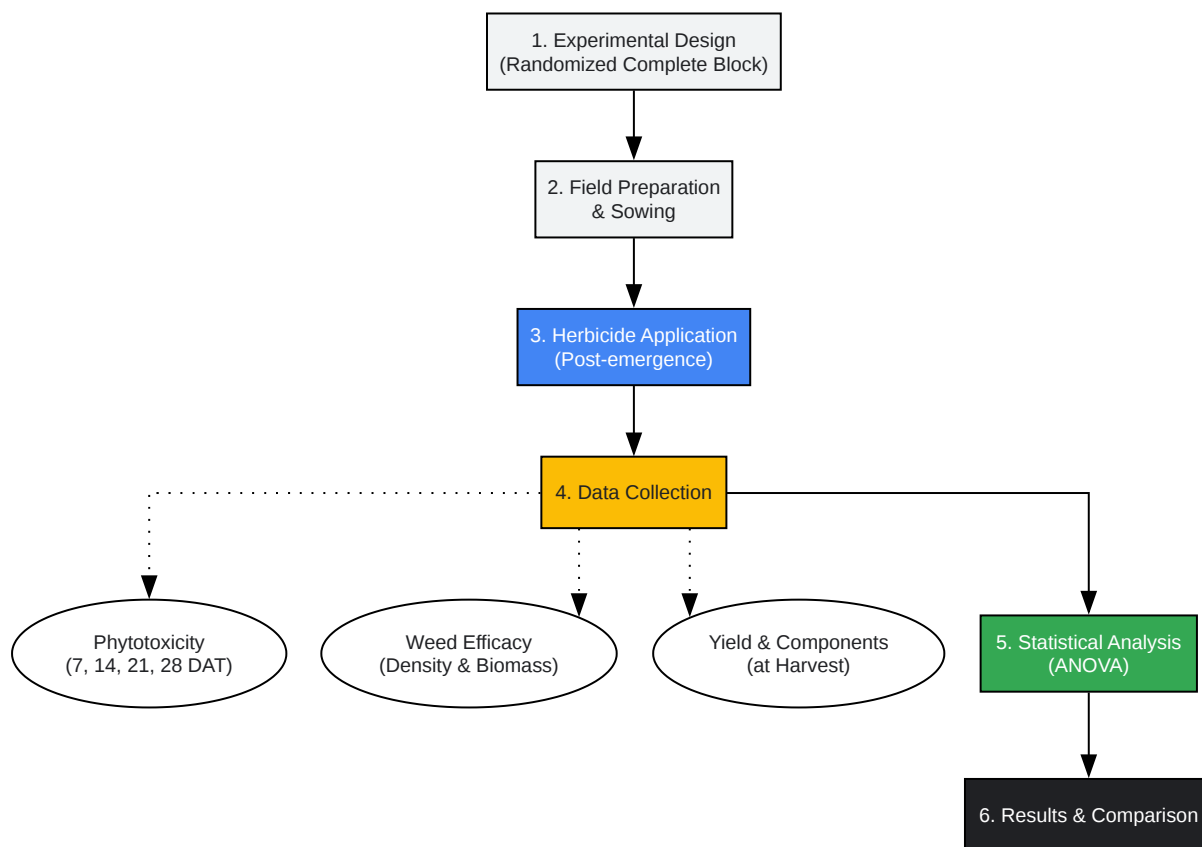
is typically around 150-500 L/ha.[\[1\]](#)[\[6\]](#)

- Data Collection:
 - Phytotoxicity: Visual assessment of crop injury at regular intervals (e.g., 7, 14, 21, and 28 days after treatment - DAT) using a percentage scale (0% = no injury, 100% = crop death).[\[1\]](#)
 - Weed Control Efficacy: Weed density and biomass are measured in designated quadrats within each plot at specific time points after application. Efficacy is calculated as the percentage reduction in weed density or biomass compared to the weedy check.[\[6\]](#)
 - Yield and Yield Components: At crop maturity, the central area of each plot is harvested to determine grain yield (adjusted to a standard moisture content). Yield components such as the number of ears per square meter, grains per ear, and 1000-grain weight may also be measured.[\[1\]](#)
- Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA), and treatment means are compared using a suitable test (e.g., Scott-Knott test at $p < 0.05$).[\[1\]](#)

Visualization of Cinidon-ethyl's Mode of Action

Cinidon-ethyl is a Protoporphyrinogen Oxidase (PPO) inhibitor. The following diagrams illustrate the signaling pathway of PPO-inhibiting herbicides and a general experimental workflow for herbicide validation.





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